

# An In-depth Technical Guide to Ammonium Thioglycolate (CAS 5421-46-5)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ammonium thioglycolate

Cat. No.: B125530

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ammonium thioglycolate** (CAS 5421-46-5), the ammonium salt of thioglycolic acid, is a widely utilized chemical compound, primarily in the cosmetics industry.<sup>[1][2]</sup> Its efficacy as a reducing agent makes it a key ingredient in formulations for permanent hair waving, straightening, and depilatory creams.<sup>[1][2]</sup> This technical guide provides a comprehensive review of the scientific literature on **ammonium thioglycolate**, covering its chemical and physical properties, synthesis, mechanisms of action, applications, and toxicological profile. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and cosmetic formulation.

## Chemical and Physical Properties

**Ammonium thioglycolate** is a colorless to pale pink liquid, often noted for its repulsive, skunk-like odor.<sup>[3]</sup> It is an organic ammonium salt with the chemical formula  $C_2H_7NO_2S$ .<sup>[3]</sup>

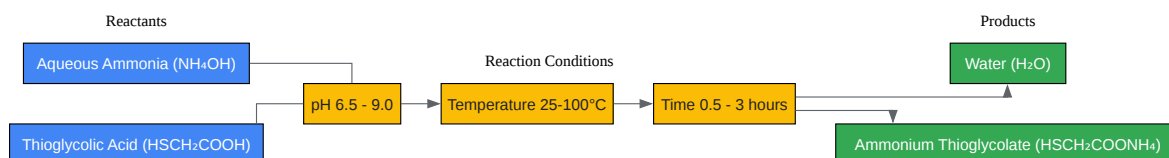
Property	Value	Reference
CAS Number	5421-46-5	[3]
Molecular Formula	C <sub>2</sub> H <sub>7</sub> NO <sub>2</sub> S	[3]
Molecular Weight	109.15 g/mol	[3]
Appearance	Colorless to pale pink liquid	[3]
Odor	Repulsive, skunk-like	[3]
pH (of solution)	6.0 - 7.2	[3]
Specific Gravity	1.205 @ 20 °C	[3]
Water Solubility	Miscible	
log Kow (estimated)	-2.85	[3]

## Synthesis and Manufacturing

The primary method for synthesizing **ammonium thioglycolate** involves the neutralization of thioglycolic acid with ammonia.[4] Thioglycolic acid itself is commercially produced by reacting pure monochloroacetic acid with sodium hydrosulfide in an aqueous medium, followed by acidification.

A patented process for producing a low-odor **ammonium thioglycolate** involves reacting thioglycolic acid contaminated with isopropyl ester of thioglycolic acid with aqueous ammonia or ammonium hydroxide. The reaction is carried out at a pH of at least 6.5 to about 9.0 and at a temperature ranging from 25°C to 100°C.[5] Optimal conditions for a high yield and purity product include a mole ratio of thioglycolic acid to ammonia between 1.0:1.01 and 1.0:1.2, a pH range of 6.5 to 9.0, and a temperature between 60°C and 80°C for 0.5 to 1.5 hours.[5]

Another patented method describes the preparation of thioglycolate by reacting thioglycolic acid and ammonia water by spraying the two liquids to create fine particles, which completes the initial reaction in a short time while maintaining a reaction temperature of 50-60°C.[6]



[Click to download full resolution via product page](#)

General synthesis pathway of **ammonium thioglycolate**.

## Applications in the Cosmetic Industry

**Ammonium thioglycolate** is a key ingredient in several cosmetic products due to its ability to modify the structure of keratin, the primary protein in hair.

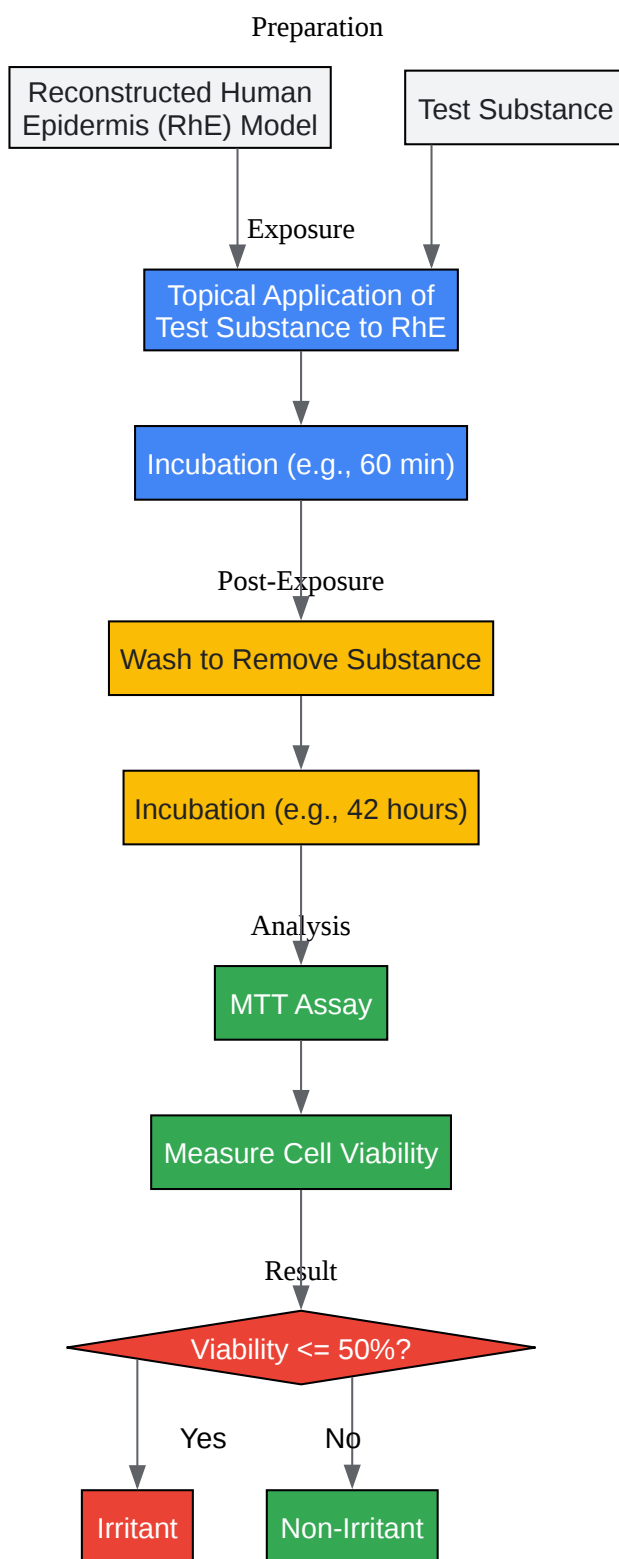
Product Type	Typical Concentration (as Thioglycolic Acid)	pH Range	Reference
Permanent Waves/Hair Straighteners	Up to 15.2%	7.0 - 9.5	[2]
Depilatories	Up to 5.0%	7.0 - 12.7	[2]
Hair Dyes and Colors (as stabilizer)	Up to 0.25%	-	[3]

## Mechanism of Action in Hair

The efficacy of **ammonium thioglycolate** in hair restructuring products lies in its ability to cleave the disulfide bonds within the keratin protein of the hair shaft. In an alkaline environment, the thioglycolate anion acts as a nucleophile, attacking the disulfide bridges. This process weakens the hair's structure, allowing it to be reshaped. Subsequently, a neutralizing

agent, typically hydrogen peroxide, is applied to reform the disulfide bonds in the new configuration, thus setting the desired shape.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. oecd.org [oecd.org]
- 2. cosmeticsinfo.org [cosmeticsinfo.org]
- 3. x-cellr8.com [x-cellr8.com]
- 4. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 5. US5319136A - Preparation of pure ammonium thioglycolate - Google Patents [patents.google.com]
- 6. KR830002621B1 - Method for preparing thioglycolate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ammonium Thioglycolate (CAS 5421-46-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125530#ammonium-thioglycolate-cas-5421-46-5-scientific-literature-review]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)